

Identifying and minimizing off-target effects of 5-trans U-46619

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Compound of Interest

Compound Name: 5-trans U-46619

Cat. No.: B15623092

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Technical Support Center: 5-trans U-46619

This technical support center is designed for researchers, scientists, and drug development professionals utilizing **5-trans U-46619** in their experiments. This guide provides essential information to help identify and minimize potential off-target effects, ensuring the accuracy and reliability of your research findings.

Frequently Asked Questions (FAQs)

Q1: What is **5-trans U-46619** and its primary mechanism of action?

A1: **5-trans U-46619** is the trans isomer of U-46619, a potent and stable synthetic analog of the endoperoxide prostaglandin H₂ (PGH₂). Its primary and well-characterized mechanism of action is as a selective agonist for the thromboxane A₂ (TP) receptor.^[1] Activation of the TP receptor, a G-protein coupled receptor, initiates a signaling cascade that leads to physiological responses such as platelet aggregation and smooth muscle contraction.

Q2: What are the known off-target effects of **5-trans U-46619**?

A2: While **5-trans U-46619** is primarily a TP receptor agonist, it has been reported to exhibit several off-target effects, particularly at higher concentrations. These include:

- Inhibition of microsomal prostaglandin E synthase-1 (mPGES-1): This can alter the profile of prostaglandin synthesis in your experimental system.[1][2]
- Inhibition of calcium-activated potassium (KCa) channels: This can affect cellular membrane potential and processes regulated by potassium flux.[3]
- Potentiation of norepinephrine-induced vasoconstriction: This effect may be independent of TP receptor activation and could lead to an overestimation of the contractile response attributed to TP receptor agonism alone.[4][5]

Q3: How can I differentiate between on-target and off-target effects in my experiments?

A3: The most effective method is to use a selective TP receptor antagonist, such as SQ29548 or GR32191. If the observed effect of **5-trans U-46619** is blocked or significantly attenuated in the presence of the antagonist, it is likely an on-target effect. Conversely, if the effect persists, it indicates an off-target mechanism.[1]

Q4: What are the typical concentrations of **5-trans U-46619** used in in vitro experiments?

A4: For on-target TP receptor-mediated effects like platelet aggregation and vasoconstriction, concentrations in the nanomolar to low micromolar range are typically effective.[1] For instance, the EC50 for TP receptor agonism is approximately 35 nM.[6][7] Off-target effects may manifest at higher concentrations. It is crucial to perform a dose-response curve to determine the optimal concentration for your specific experimental setup.

Q5: How should I prepare and store **5-trans U-46619**?

A5: **5-trans U-46619** is typically supplied as a solution in an organic solvent like methyl acetate. For long-term storage, it should be kept at -20°C. Working solutions should be prepared fresh for each experiment by diluting the stock solution in an appropriate buffer. Aqueous solutions of U-46619 are not stable and should not be stored.

Quantitative Data Summary

The following tables summarize the known quantitative data for the on-target and off-target effects of U-46619. Note that potency can vary depending on the experimental system and tissue type.

Table 1: On-Target Activity of U-46619 (TP Receptor Agonism)

Parameter	Value	Species/System	Reference
EC50 (Vasoconstriction)	3.7×10^{-9} M	Human Saphenous Vein	[4]
EC50 (Bronchoconstriction)	6.9 nM (small airways), 66 nM (large airways)	Rat Lung Slices	[8]
Kd (High-affinity site)	15.5 ± 2.6 nM	Rat Vascular Smooth Muscle Cells (WKY)	[1]
Kd (High-affinity site)	2.3 ± 0.6 nM	Rat Vascular Smooth Muscle Cells (SHR)	[1]
Kd (Low-affinity site)	1.4 ± 0.5 μ M	Rat Vascular Smooth Muscle Cells (SHR)	[1]
EC50 (Platelet Shape Change)	35 nM	Human Platelets	[9]
EC50 (Myosin Light-Chain Phosphorylation)	57 nM	Human Platelets	[9]
EC50 (Serotonin Release)	536 nM	Human Platelets	[9]
EC50 (Platelet Aggregation)	1.31 μ M	Human Platelets	[9]

Table 2: Off-Target Activity of U-46619

Off-Target	Effect	Potency/Concentration	Species/System	Reference
mPGES-1	Inhibition	IC50 ~15 μ M (for 5-cis isomer, 5-trans is ~half as potent)	Recombinant Human	[2]
KCa Channels	Inhibition	50-150 nM (decreased open probability by 15-80%)	Pig Coronary Artery (reconstituted lipid bilayers)	[3]
α -adrenergic signaling	Potentiation of Norepinephrine-induced vasoconstriction	100 pM (shifted NE EC50 from 260 nM to 75 nM)	Human Saphenous Vein	[4]

Troubleshooting Guide

Problem	Possible Cause	Troubleshooting Steps
Inconsistent or unexpected experimental results (e.g., exaggerated response, biphasic dose-response).	Combination of on-target and off-target effects.	1. Confirm On-Target Activity: Co-incubate your system with a selective TP receptor antagonist (e.g., SQ29548). If the unexpected component of the response is abolished, it confirms TP receptor mediation. If it persists, it is likely an off-target effect.^[1] 2. Perform a Comprehensive Dose-Response Curve: This can help to identify different concentration ranges for on-target versus potential off-target effects. 3. Use Positive and Negative Controls: Always include a known TP receptor agonist as a positive control and the vehicle as a negative control.
Observed effect is not blocked by a TP receptor antagonist.	The effect is mediated by an off-target mechanism.	1. Investigate mPGES-1 Inhibition: Measure the levels of various prostaglandins (especially a decrease in PGE2) in your experimental system. Consider performing a direct mPGES-1 activity assay. 2. Assess KCa Channel Activity: If your system allows for electrophysiological measurements, perform patch-clamp experiments to directly measure KCa channel activity in the presence of U-46619. 3. Evaluate Norepinephrine

Potentiation: If working with vascular tissues, test the effect of U-46619 on the concentration-response curve of norepinephrine.

Variability in platelet aggregation response.

Platelet sensitivity to TP receptor agonists can vary between donors.

1. Standardize Donor Selection: Use platelets from healthy donors who have not taken medications known to affect platelet function. 2. Control for Experimental Conditions: Ensure consistent temperature, stirring speed, and time between blood collection and the assay.

Lack of a significant response at expected concentrations.

Degradation of U-46619, inactive compound, or issue with the experimental system.

1. Prepare Fresh Solutions: Always prepare working solutions of U-46619 immediately before use from a properly stored stock. 2. Verify Compound Activity: Test the compound on a well-characterized system known to respond to U-46619 (e.g., isolated aorta). 3. Check System Viability: Ensure your cells or tissues are healthy and responsive using a positive control agonist for a different receptor.

Experimental Protocols

Protocol 1: Differentiating On-Target vs. Off-Target Vasoconstriction

Objective: To determine the contribution of TP receptor activation to the vasoconstrictor response induced by **5-trans U-46619**.

Methodology:

- Tissue Preparation: Isolate segments of a suitable blood vessel (e.g., rat aorta) and mount them in an organ bath or wire myograph system containing physiological salt solution, maintained at 37°C and gassed with 95% O₂ / 5% CO₂.
- Equilibration: Allow the tissues to equilibrate under a resting tension until a stable baseline is achieved.
- Control Response: Elicit a reference contraction with a standard agent (e.g., potassium chloride) to ensure tissue viability.
- Experimental Groups:
 - Group 1 (On-Target): Generate a cumulative concentration-response curve for **5-trans U-46619**.
 - Group 2 (Off-Target Control): Pre-incubate a separate set of tissues with a selective TP receptor antagonist (e.g., 1 μM SQ29548) for 30-60 minutes before generating the cumulative concentration-response curve for **5-trans U-46619**.
- Data Analysis: Compare the concentration-response curves between the two groups. A significant rightward shift or complete blockade of the response in Group 2 indicates that the vasoconstriction is primarily mediated by the TP receptor. Any residual response in the presence of the antagonist suggests an off-target effect.

Protocol 2: mPGES-1 Inhibition Assay

Objective: To assess the inhibitory effect of **5-trans U-46619** on mPGES-1 activity.

Methodology:

- Enzyme and Substrate Preparation: Use a source of mPGES-1, which can be recombinant human mPGES-1 or microsomes isolated from cells overexpressing the enzyme. The substrate is prostaglandin H₂ (PGH₂).

- Incubation: Pre-incubate the mPGES-1 enzyme with various concentrations of **5-trans U-46619** or a known mPGES-1 inhibitor (positive control) in an appropriate buffer containing glutathione.[2]
- Reaction Initiation: Add PGH2 to start the enzymatic reaction. Incubate for a defined period at a controlled temperature.
- Reaction Termination: Stop the reaction, typically by adding a stop solution (e.g., containing a reducing agent like stannous chloride).
- PGE2 Quantification: Measure the amount of PGE2 produced using a validated method such as an enzyme immunoassay (EIA) or liquid chromatography-mass spectrometry (LC-MS/MS).
- Data Analysis: Calculate the percent inhibition of mPGES-1 activity at each concentration of **5-trans U-46619** and determine the IC50 value.

Protocol 3: Assessing KCa Channel Inhibition (General Patch-Clamp Protocol)

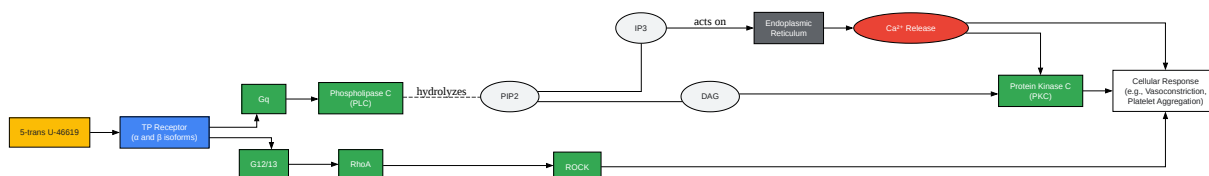
Objective: To determine if **5-trans U-46619** directly inhibits KCa channels.

Methodology:

- Cell Preparation: Use isolated vascular smooth muscle cells or a cell line expressing KCa channels of interest.
- Patch-Clamp Recording: Establish a whole-cell or inside-out patch-clamp configuration to record KCa channel currents. Use appropriate intracellular and extracellular solutions to isolate KCa currents.
- Baseline Recording: Record baseline KCa channel activity in the absence of the compound.
- Compound Application: Perfuse the cells with various concentrations of **5-trans U-46619**.
- Data Acquisition: Record changes in KCa channel current amplitude and open probability.

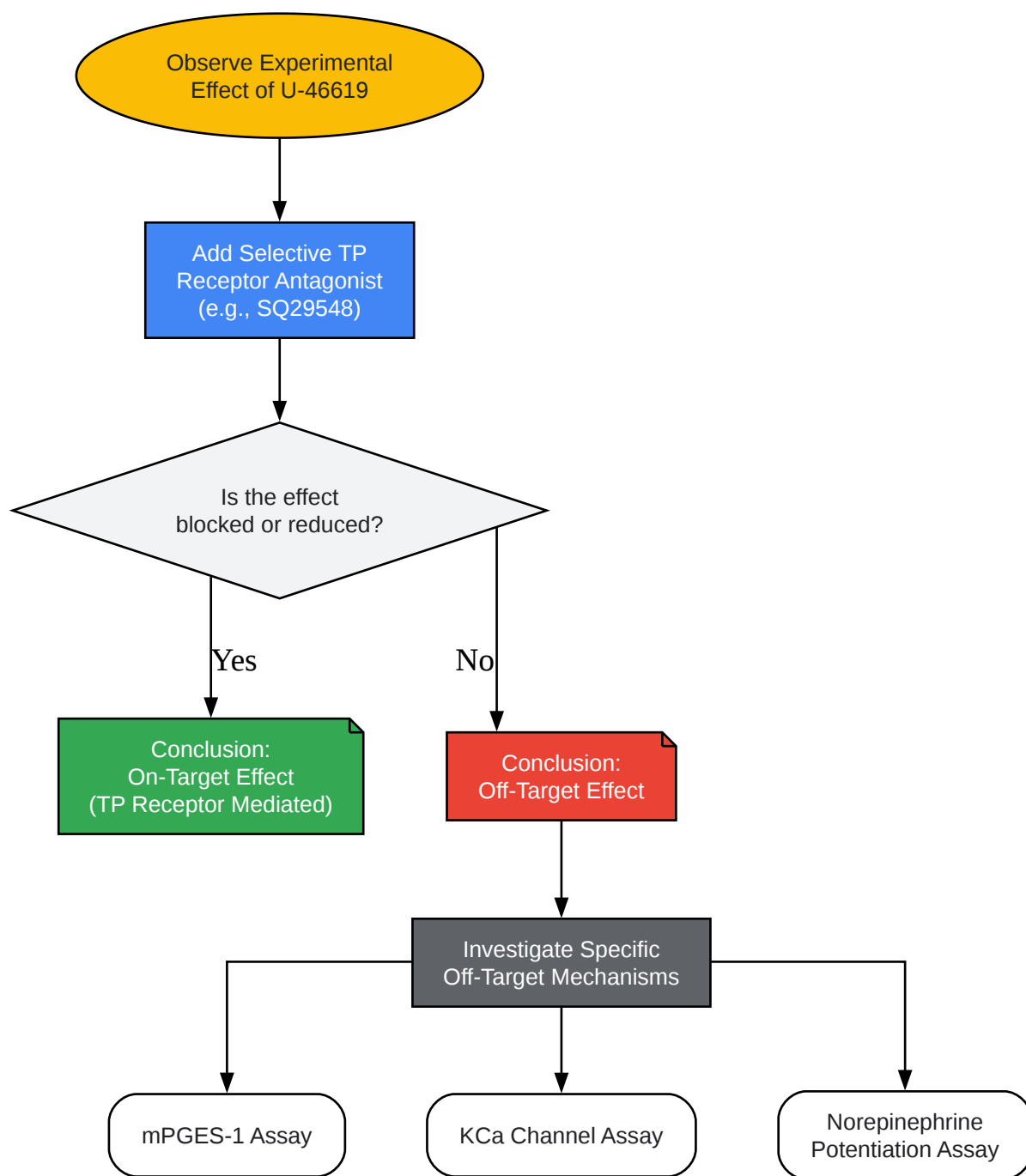
- Control Experiments:
 - Vehicle Control: Apply the vehicle solution to ensure it has no effect on channel activity.
 - TP Antagonist Control: Co-apply **5-trans U-46619** with a TP receptor antagonist to determine if the effect is mediated through cell surface TP receptors or direct channel interaction. A persistent effect in the presence of the antagonist suggests a direct interaction with the channel.
- Data Analysis: Quantify the inhibition of KCa channel current at different concentrations of **5-trans U-46619** to determine the IC₅₀.

Visualizations



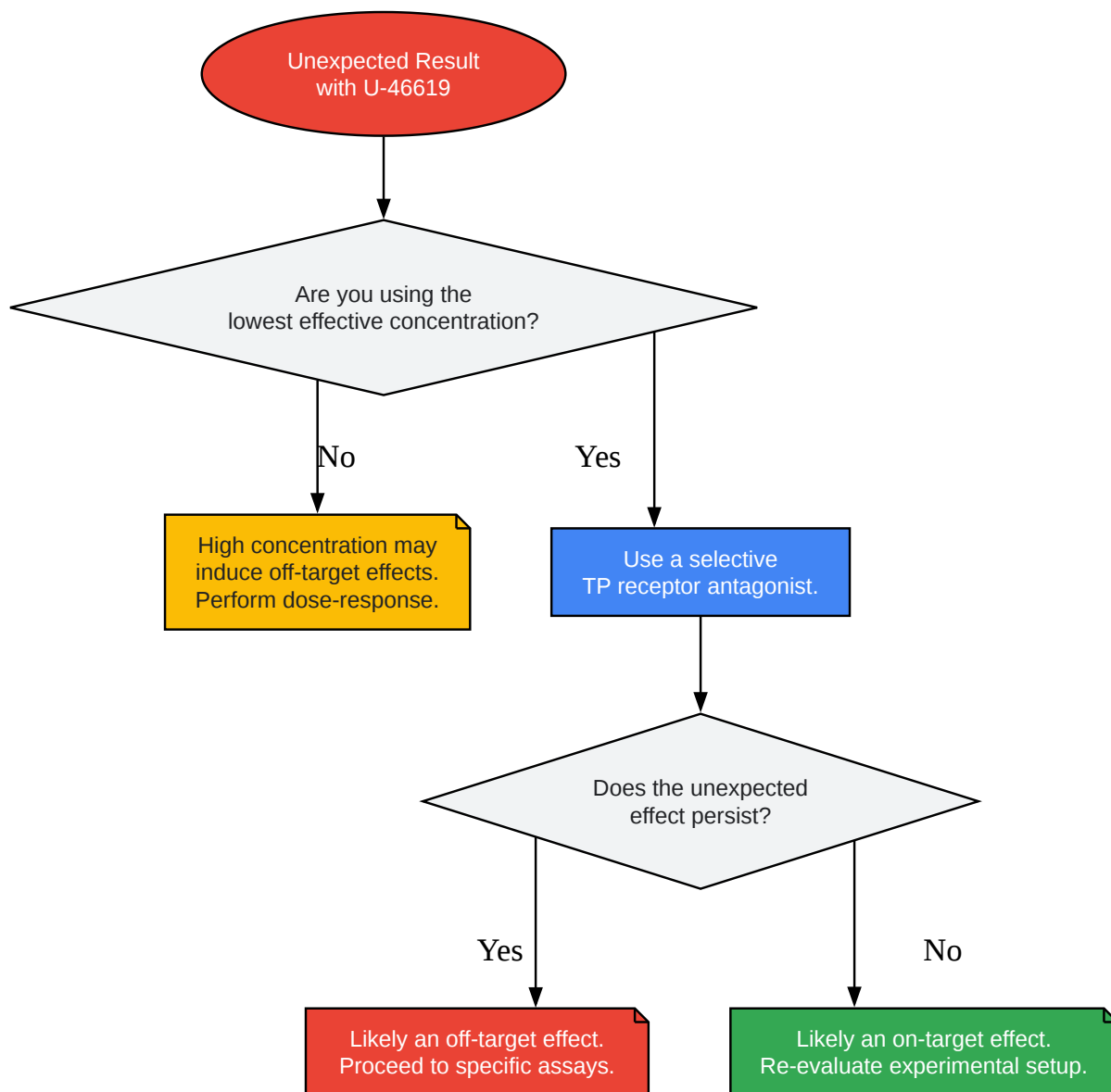
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Caption: On-target signaling pathway of **5-trans U-46619** via the TP receptor.



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Caption: Experimental workflow to differentiate on-target from off-target effects.



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Caption: Logical workflow for troubleshooting unexpected results.

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